

The Structural Elucidation of 18-Methylpentacosanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 18-Methylpentacosanoyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure of **18-Methylpentacosanoyl-CoA**, a long-chain branched fatty acyl-coenzyme A. The information presented herein is curated for professionals engaged in metabolic research, drug discovery, and related scientific fields.

Molecular Structure of 18-Methylpentacosanoyl-CoA

18-Methylpentacosanoyl-CoA is a complex biomolecule comprising two main components: a long-chain, branched fatty acid, 18-methylpentacosanoic acid, and a coenzyme A (CoA) molecule. These two moieties are linked via a thioester bond.

The fatty acid component, 18-methylpentacosanoic acid, is a 25-carbon saturated fatty acid with a methyl group attached to the 18th carbon atom. The systematic name for the acyl group is 18-methylpentacosanoyl.

The Coenzyme A moiety is a large and complex molecule itself, composed of β -mercaptoethylamine, pantothenic acid (vitamin B5), and adenosine 3',5'-bisphosphate. The thiol group (-SH) of the β -mercaptoethylamine unit forms the thioester linkage with the carboxyl group of the fatty acid.

The complete molecular structure can be conceptually broken down as follows:

- Adenosine 3',5'-bisphosphate: Provides the core scaffold for the coenzyme.
- Pantothenic Acid: A vitamin that is an essential component of CoA.
- β -Mercaptoethylamine: The terminal portion of CoA that contains the reactive thiol group.
- 18-Methylpentacosanoyl Group: The long-chain branched fatty acyl group.

While specific experimental data for **18-Methylpentacosanoyl-CoA** is not readily available in public databases, its chemical properties can be inferred from its structural analogue, 9-Methylpentacosanoyl-CoA.

Property	Value	Source
Molecular Formula	C47H86N7O17P3S	Inferred from 9-Methylpentacosanoyl-CoA[1]
Molecular Weight	1146.21 g/mol	Inferred from 9-Methylpentacosanoyl-CoA[1]
Classification	Fatty Acyl CoAs	Based on general classification of similar molecules[2][3]

Structural Diagram

The following diagram illustrates the key components of **18-Methylpentacosanoyl-CoA** and their connectivity.

Figure 1: Schematic diagram of **18-Methylpentacosanoyl-CoA** structure.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **18-Methylpentacosanoyl-CoA** are not widely documented in the surveyed literature. However, general methods for the synthesis of other long-chain fatty acyl-CoAs can be adapted. A common approach involves a two-step procedure:

- **Activation of the Fatty Acid:** The carboxyl group of 18-methylpentacosanoic acid is first activated. This can be achieved by converting it to a more reactive derivative, such as an N-hydroxysuccinimide (NHS) ester or by using a condensing agent like dicyclohexylcarbodiimide (DCC) to form a thiophenyl ester.
- **Transesterification with Coenzyme A:** The activated fatty acid is then reacted with the free thiol group of coenzyme A. This transesterification reaction yields the final product, **18-Methylpentacosanoyl-CoA**.

Purification of the final product is typically achieved using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC).

Conclusion

The structure of **18-Methylpentacosanoyl-CoA** is characterized by a 25-carbon fatty acyl chain with a methyl branch at the 18th position, linked to a coenzyme A molecule via a thioester bond. While specific experimental data for this molecule is sparse, its structure and properties can be understood by analogy to other well-characterized long-chain fatty acyl-CoAs. The synthetic and analytical methods developed for other acyl-CoAs provide a foundational framework for the study of this particular molecule.

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